

A Technical Guide to Pentadecylamine (CAS No. 2570-26-5)

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Compound of Interest

Compound Name: Pentadecylamine

Cat. No.: B1195383

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentadecylamine (CAS No. 2570-26-5) is a long-chain primary aliphatic amine consisting of a 15-carbon alkyl chain attached to an amino group.^[1] Also known by its synonyms, 1-Aminopentadecane and n-**Pentadecylamine**, its chemical formula is $C_{15}H_{33}N$.^{[1][2][3][4]} At ambient temperatures, it can present as a colorless to pale yellow liquid or a solid flake-like substance, characterized by a potent, fishy odor typical of amines.^{[1][5]}

Due to its amphipathic nature, with a long hydrophobic carbon tail and a hydrophilic amine head, **Pentadecylamine** exhibits significant surfactant properties.^[1] This makes it valuable in various industrial applications, including as a corrosion inhibitor, emulsifier, and a component in detergent formulations.^[1] In scientific research, it is primarily used as a chemical intermediate and a laboratory reagent.^{[4][6]} Its reactivity is governed by the primary amine group, which readily participates in reactions like alkylation and amidation.^[1]

This document provides a comprehensive technical overview of **Pentadecylamine**, summarizing its physicochemical properties, toxicological profile, and general experimental considerations.

Physicochemical Properties

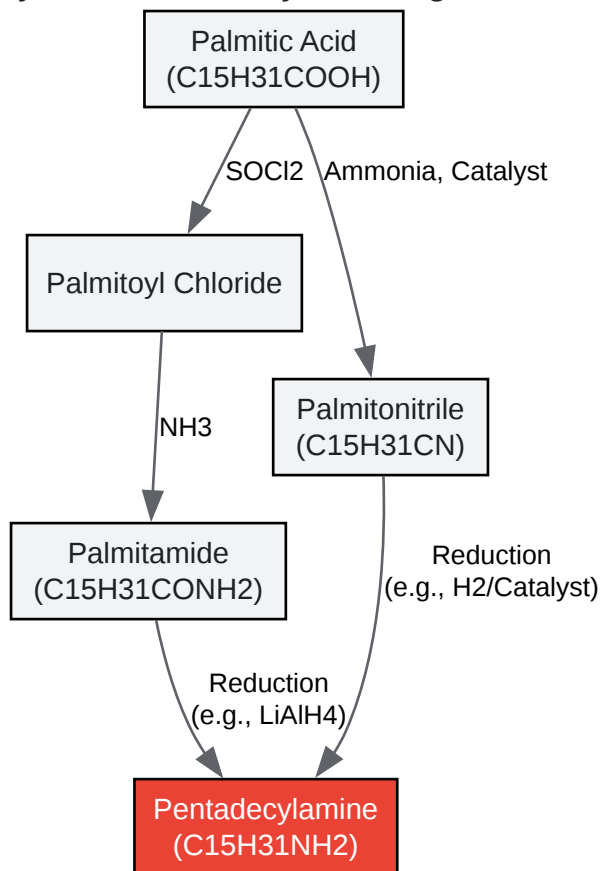
Pentadecylamine is soluble in organic solvents but has limited solubility in water.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₃ N	^{[1][7][8]}
Molecular Weight	227.43 g/mol	^{[5][7]}
Appearance	Colorless to pale yellow liquid or solid flakes	^{[1][5]}
Melting Point	35-37 °C	^[7]
Boiling Point	299-301 °C (at 760 mmHg)	
Density	0.8 ± 0.1 g/cm ³	^[7]
Flash Point	113 °C (235.4 °F) - closed cup	
Vapor Pressure	1 mmHg @ 120.5 °C	
Octanol/Water Partition Coeff. (LogP)	6.78 - 6.9	^{[5][7]}
Refractive Index	1.449	^[7]

Synthesis and Characterization

While specific proprietary synthesis methods may vary, long-chain primary amines like **Pentadecylamine** are commonly produced via the reduction of the corresponding nitrile or amide derived from the parent fatty acid (palmitic acid).

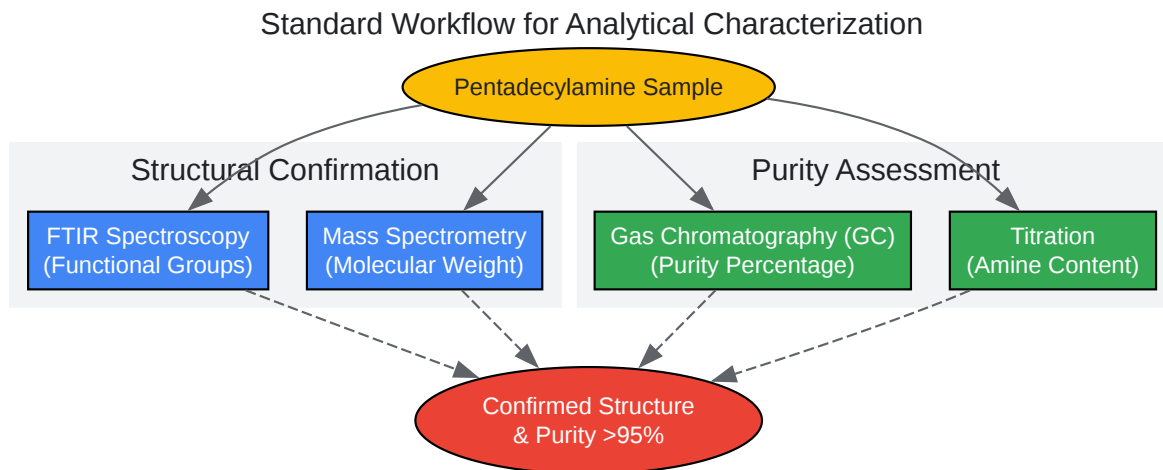
Generalized Synthetic Pathway for Long-Chain Primary Amines



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Generalized synthetic pathway for long-chain primary amines.

The identity and purity of **Pentadecylamine** are typically confirmed using a combination of analytical techniques. Spectral data, including Infrared (IR) and Mass Spectrometry (MS), are available for this compound in public databases.^{[2][3]}



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Standard workflow for the analytical characterization of **Pentadecylamine**.

Toxicological and Safety Profile

Pentadecylamine is classified as a corrosive and hazardous chemical.[6] It poses significant health risks upon exposure and requires stringent safety protocols during handling.

4.1 Acute Toxicity Data

Test	Route	Species	Dose	Reference
LD ₅₀	Oral	Rat	660 mg/kg	[7]
LC ₅₀	Inhalation	Rat	900 mg/m ³ / 4h	[4]

4.2 Health Hazards

- Dermal and Ocular: Direct contact can cause severe skin and eye irritation, potentially leading to chemical burns.[1][6][9]
- Inhalation: Inhalation of vapors or dust is toxic and can cause irritation to the respiratory tract. In animal studies, lethal-dose inhalation led to acute pulmonary edema and interstitial

nephritis.[4]

- Ingestion: Oral exposure is toxic. Animal studies report effects including gastritis, gastrointestinal ulceration, and hemorrhage.[7]
- Systemic Effects: High exposure may lead to systemic effects, with seizures having been reported in animal studies.[4][6]

4.3 Biological Activity

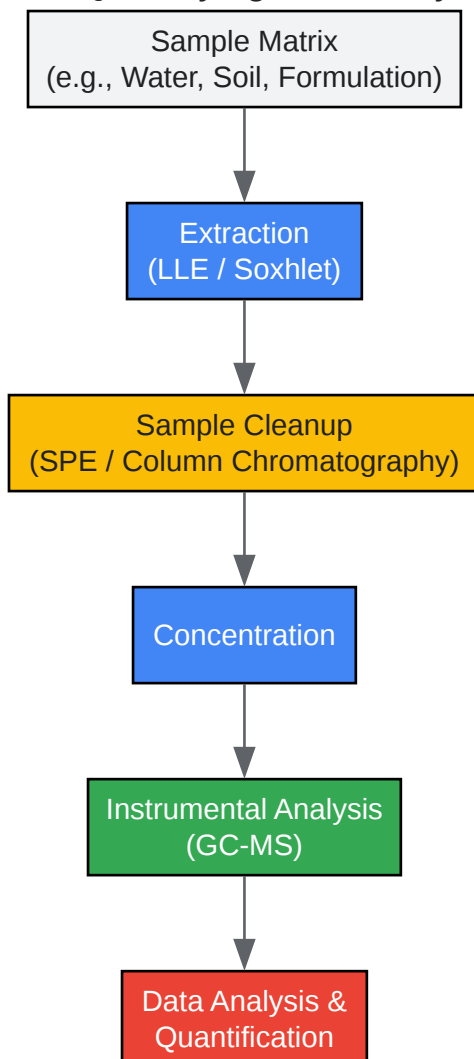
While **Pentadecylamine** is used as a research chemical, specific signaling pathways that it directly modulates are not well-documented in publicly available literature. It is important to distinguish it from related compounds with similar carbon chains. For instance, the aldehyde pentadecanal has shown antimicrobial activity against *Listeria monocytogenes*, but this activity cannot be attributed to **Pentadecylamine** due to the difference in their functional groups.[10]

Experimental Protocols and Handling

5.1 General Analytical Workflow

The analysis of **Pentadecylamine** in complex matrices typically involves extraction, cleanup, and instrumental analysis. Given its non-polar nature, methods suitable for hydrophobic compounds are employed.

General Workflow for Quantifying Pentadecylamine in a Sample



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General experimental workflow for quantifying **Pentadecylamine** in a sample.

5.2 Methodologies

- **Extraction:** For liquid samples, liquid-liquid extraction (LLE) with a non-polar solvent is effective. For solid matrices, Soxhlet extraction is a standard and robust method for exhaustive extraction of organic compounds.[11] Steam distillation can also be employed for compounds with sufficient vapor pressure that are not soluble in cold water.[11]
- **Sample Cleanup:** Following extraction, sample cleanup may be necessary to remove interfering co-extractants. Adsorption chromatography using silica gel or alumina is a

common technique for separating non-polar compounds like **Pentadecylamine** from more polar impurities.[11]

- Instrumental Analysis: Gas Chromatography (GC), often coupled with Mass Spectrometry (GC/MS), is the preferred method for the separation and quantification of volatile and semi-volatile amines like **Pentadecylamine**. [11] It provides both high resolution and definitive identification.

5.3 Safe Handling and PPE

Due to its corrosive and toxic properties, all work with **Pentadecylamine** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]

- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemically resistant gloves.[6][9]
 - Eye Protection: Use impact-resistant safety goggles with side shields. A full-face shield is recommended when handling larger quantities or when there is a risk of splashing.[6][9]
 - Skin and Body Protection: A lab coat or protective suit should be worn.[6]
 - Respiratory Protection: For operations that may generate dust or aerosols, an appropriate respirator should be used.
- First Aid:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[5][9]
 - Eye Contact: Immediately flush eyes with lukewarm water for at least 15 minutes.[5]
 - Inhalation: Move the victim to fresh air.[5]
 - In all cases of exposure, seek immediate medical attention.[9]

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